

Application Notes and Protocols for the Thermal Decomposition of Titanium Tetraiodide

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Compound of Interest

Compound Name: Titanium iodide

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This document provides a detailed overview of the experimental setup and protocols for the thermal decomposition of titanium tetraiodide (TiI_4) to produce high-purity titanium metal. The primary method described is the Van Arkel-de Boer process, also known as the crystal bar or iodide process. This technique is renowned for yielding titanium of very high purity, often exceeding 99.995%.^[1]

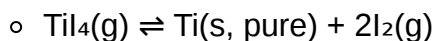
Principle and Chemical Reactions

The Van Arkel-de Boer process is a chemical transport reaction that relies on the reversible formation and decomposition of a volatile metal halide.^[2] In this case, impure titanium reacts with iodine at a moderate temperature to form gaseous titanium tetraiodide, leaving behind less reactive impurities. The TiI_4 gas then diffuses to a heated filament where it thermally decomposes, depositing pure titanium and releasing iodine, which can then react with more impure titanium, continuing the cycle.

The key chemical reactions are as follows:

- Formation of Titanium Tetraiodide (endoergic): Impure titanium is heated in the presence of iodine vapor.
 - $Ti(s, \text{ impure}) + 2I_2(g) \rightleftharpoons TiI_4(g)$ ^[2]

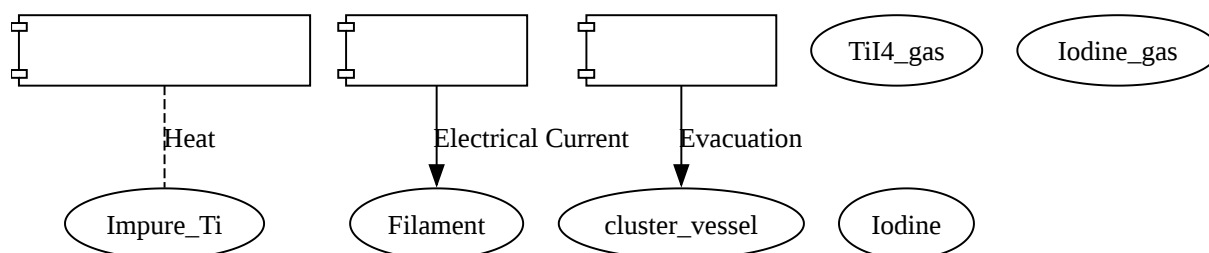
- Decomposition of Titanium Tetraiodide (exoergic): The gaseous TiI_4 is decomposed on a hot filament.



Experimental Setup

The apparatus for the thermal decomposition of titanium tetraiodide consists of a sealed, evacuated reaction vessel, typically made of glass or a corrosion-resistant metal alloy. Inside the vessel, there are two main zones: a cooler region for the formation of TiI_4 and a hotter region for its decomposition.

A key component of the setup is a tungsten filament stretched within the vessel.[2] This filament is resistively heated to a high temperature to induce the decomposition of the titanium tetraiodide gas. The entire vessel is placed within a furnace or heating mantle to control the temperature of the formation zone.



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Quantitative Data

The following tables summarize the key quantitative parameters for the Van Arkel-de Boer process for titanium purification.

Table 1: Operating Temperatures

Parameter	Temperature Range (°C)	Temperature Range (K)	Notes
Formation of TiI_4	50 - 250	323 - 523	Impure titanium is heated with iodine in an evacuated vessel. [2]
Boiling Point of TiI_4	377	650	At atmospheric pressure. The boiling point is lower at reduced pressure. [2]
Filament Temperature	1100 - 1400	1373 - 1673	A white-hot tungsten filament is used for decomposition. [2] [3]
Optimal Formation Temp.	527 - 627	800 - 900	To ensure a sufficient rate of iodide gas formation. [1]
Optimal Decomposition Temp.	1027 - 1227	1300 - 1500	For a favorable decomposition rate. [1]

Table 2: Physical Properties of Titanium Tetraiodide

Property	Value	Unit	Reference
Molar Mass	555.485	g/mol	
Appearance	Red-brown crystals	-	
Density	4.3	g/cm ³	
Melting Point	150	°C	
Boiling Point	377	°C	

Table 3: Purity of Titanium

Starting Material	Final Purity	Method	Reference
Sponge Titanium	> 99.995%	Iodide Thermal Decomposition	[1]
Impure Titanium	High Purity	Van Arkel-de Boer	

Experimental Protocols

The following is a generalized protocol for the laboratory-scale purification of titanium using the Van Arkel-de Boer process.

4.1. Materials and Equipment

- Impure titanium (sponge or powder)
- Iodine crystals
- Reaction vessel (borosilicate glass or quartz for visibility, or a suitable metal alloy)
- Tungsten filament (high purity)
- Power supply for resistive heating of the filament
- Furnace or heating mantle
- Vacuum pump capable of reaching high vacuum
- Temperature controllers and thermocouples
- Appropriate safety equipment (fume hood, personal protective equipment)

4.2. Pre-experimental Preparations

- Cleaning the Apparatus: Thoroughly clean and dry all components of the reaction vessel to remove any contaminants.
- Filament Installation: Securely mount the tungsten filament to the electrodes within the reaction vessel. The filament should be positioned centrally to ensure even deposition.

- **Loading Reactants:** Place the impure titanium material in the designated cooler zone of the reaction vessel. Add a stoichiometric amount of iodine crystals. The exact amounts will depend on the size of the reactor and the desired yield.

4.3. Experimental Procedure

- **Evacuation:** Assemble the reaction vessel and connect it to the vacuum pump. Evacuate the vessel to a high vacuum to remove air and moisture, which can react with the titanium at high temperatures.
- **Formation of TiI_4 :**
 - Begin heating the outer wall of the reaction vessel using the furnace or heating mantle to the formation temperature range (e.g., 150-200°C). This will cause the iodine to sublime and react with the impure titanium to form gaseous TiI_4 .
 - Maintain this temperature to allow for the continuous formation of titanium tetraiodide vapor.
- **Decomposition of TiI_4 :**
 - Once a sufficient pressure of TiI_4 vapor has been established, begin passing an electric current through the tungsten filament.
 - Gradually increase the current until the filament reaches the decomposition temperature (e.g., ~1400°C). The filament will glow brightly at this temperature.[\[2\]](#)
 - Gaseous TiI_4 will decompose on the hot filament, depositing a crystalline bar of pure titanium. The liberated iodine will diffuse back to the cooler zone to react with more impure titanium.
- **Process Monitoring and Control:**
 - Monitor the temperature of both the formation zone and the filament throughout the experiment.

- As the titanium crystal bar grows on the filament, its conductivity will increase. It may be necessary to adjust the current to maintain the filament's temperature.[2]
- The process can be run for several hours to several weeks, depending on the desired size of the titanium crystal bar.[2]
- Shutdown and Product Recovery:
 - Once the desired amount of pure titanium has been deposited, or the impure titanium is consumed, turn off the power to the filament and the furnace.
 - Allow the apparatus to cool to room temperature under vacuum.
 - Carefully vent the reaction vessel with an inert gas (e.g., argon) before opening.
 - Remove the tungsten filament with the deposited high-purity titanium crystal bar.

Safety Precautions

- Handling Titanium Tetraiodide: Titanium tetraiodide is corrosive and reacts with moisture. Handle it in a dry, inert atmosphere (e.g., a glove box). In case of contact, it can cause severe skin burns and eye damage.
- High Temperatures: The experiment involves high temperatures, posing a burn risk. Use appropriate thermal protection.
- High Vacuum: Handle the evacuated glass apparatus with care to prevent implosion.
- Electrical Hazards: The use of a high-current power supply presents an electrical shock hazard. Ensure all connections are properly insulated.
- Ventilation: The experiment should be conducted in a well-ventilated fume hood to handle any potential release of iodine vapor.

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